

Unveiling the Physicochemical Landscape of Allantoin Acetyl Methionine Powder: A Technical Guide

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Compound of Interest

Compound Name: Allantoin Acetyl Methionine

Cat. No.: B1665703

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[City, State] – **Allantoin Acetyl Methionine**, a synergistic complex integrating the soothing and regenerative properties of Allantoin with the essential amino acid benefits of Methionine, presents a compelling ingredient for the pharmaceutical and cosmetic industries. This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals, delineating the key physicochemical characteristics of **Allantoin Acetyl Methionine** powder. The following sections provide a comprehensive overview of its properties, standardized experimental protocols for their determination, and a visualization of its potential biological interactions.

Physicochemical Properties

Allantoin Acetyl Methionine is a complex of Allantoin and N-Acetyl-DL-Methionine.^[1] While specific experimental data for the complex is not extensively available in public literature, the properties of its individual components provide a foundational understanding.

Table 1: General Physicochemical Data

Property	Allantoin Acetyl Methionine	Allantoin	N-Acetyl-L-Methionine
Chemical Name	N-acetyl-DL-methionine, compound with (2,5-dioxo-4-imidazolidine)urea (1:1)[2]	(2,5-dioxo-4-imidazolidinyl) urea[3]	(2S)-2-acetamido-4-(methylsulfanyl)butanoic acid[4]
CAS Number	4207-40-3[5][6]	97-59-6	65-82-7[7]
Molecular Formula	C11H19N5O6S[6]	C4H6N4O3	C7H13NO3S[4]
Molar Mass	349.36 g/mol [6]	158.12 g/mol	191.25 g/mol [8]
Appearance	White powder or crystals (inferred)	White, odorless, crystalline powder[3]	White crystals or powder[4]

Table 2: Solubility and Thermal Properties

Property	Allantoin	N-Acetyl-L-Methionine
Melting Point	225–230°C with decomposition[9]	101.0-107.0°C[4]
Solubility in Water	0.5% at 25°C[10]	30.7% at 25°C[11]
Solubility in Other Solvents	Very slightly soluble in alcohols; insoluble in oils and apolar solvents.[10]	Soluble in methanol (50 mg/mL).[7]

Experimental Protocols for Powder Characterization

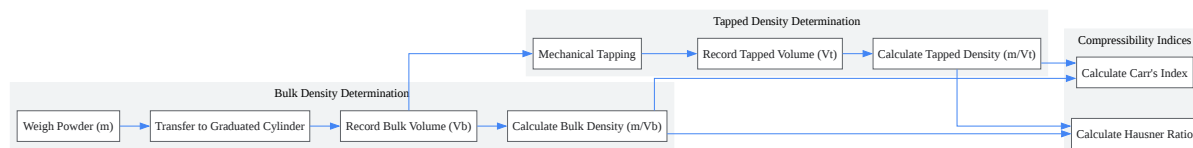
To ascertain the precise physicochemical characteristics of **Allantoin Acetyl Methionine** powder, the following standardized experimental protocols are recommended.

Determination of Bulk Density and Tapped Density

The bulk and tapped densities of a powder are critical indicators of its flowability and compressibility. These properties can be determined using the methods outlined in the United States Pharmacopeia (USP) General Chapter <616>.[12][13][14][15][16]

Methodology (Based on USP <616>):

- Bulk Density (Method I - Graduated Cylinder):
 1. A known mass of the **Allantoin Acetyl Methionine** powder is gently introduced into a calibrated graduated cylinder.
 2. The volume occupied by the powder is recorded as the bulk volume.
 3. Bulk density is calculated as the ratio of the mass of the powder to its bulk volume (g/mL).
- Tapped Density:
 1. The same graduated cylinder containing the powder is subjected to a fixed number of mechanical taps using a tapping apparatus.
 2. The volume of the powder is recorded after tapping until a constant volume is achieved. This is the tapped volume.
 3. Tapped density is calculated as the ratio of the mass of the powder to its tapped volume (g/mL).
- Measures of Powder Compressibility:
 - Carr's Index: Calculated using the formula: $((\text{Tapped Density} - \text{Bulk Density}) / \text{Tapped Density}) \times 100$
 - Hausner Ratio: Calculated as: $\text{Tapped Density} / \text{Bulk Density}$



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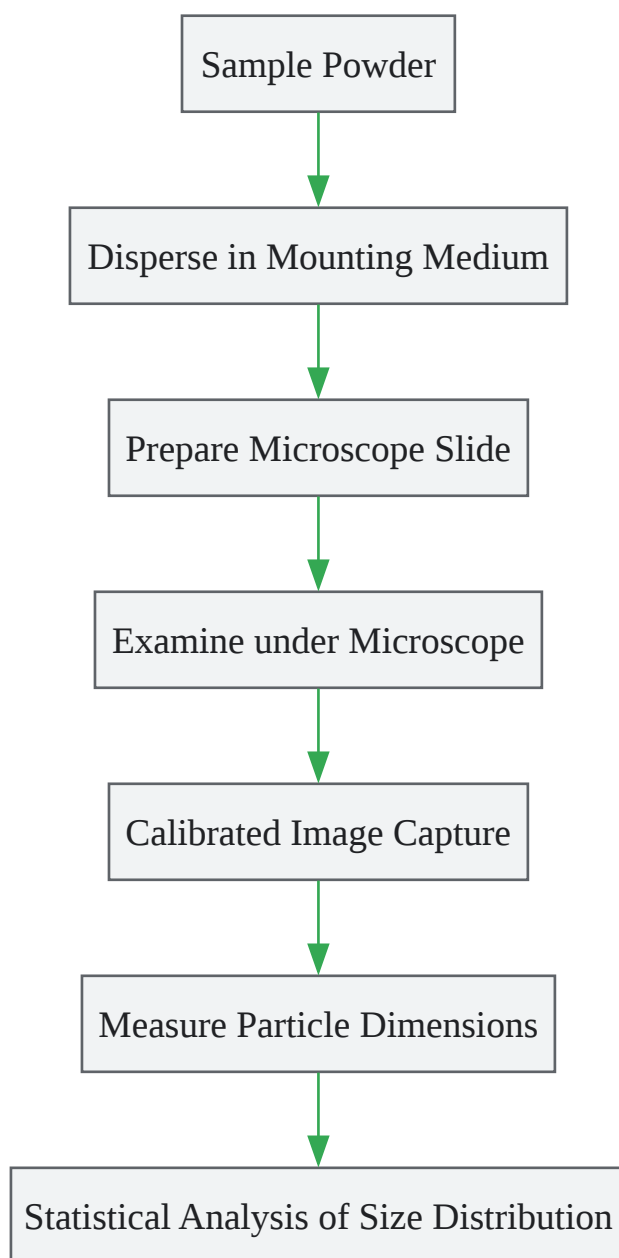
Experimental Workflow for Density and Compressibility.

Particle Size Analysis by Optical Microscopy

Particle size and distribution are fundamental properties that influence dissolution rates, bioavailability, and formulation uniformity. Optical microscopy, as detailed in USP General Chapter <776>, provides a direct method for characterization.[17][18][19]

Methodology (Based on USP <776>):

- **Sample Preparation:** A small, representative sample of the **Allantoin Acetyl Methionine** powder is dispersed in a suitable non-dissolving mounting medium on a clean microscope slide. A coverslip is placed over the dispersion.
- **Microscopic Examination:** The slide is examined under a calibrated light microscope.
- **Image Analysis:** A calibrated imaging system is used to capture images of the particles. The size (e.g., Feret's diameter, equivalent spherical diameter) of a statistically significant number of particles is measured.
- **Data Analysis:** The particle size distribution is determined and can be represented as a histogram or by calculating various statistical parameters (e.g., D10, D50, D90).



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Workflow for Particle Size Analysis.

Stability Testing

Stability testing is crucial to determine the re-test period or shelf life and to recommend storage conditions. The International Council for Harmonisation (ICH) guideline Q1A(R2) provides a framework for stability testing of new drug substances.^{[20][21][22]}

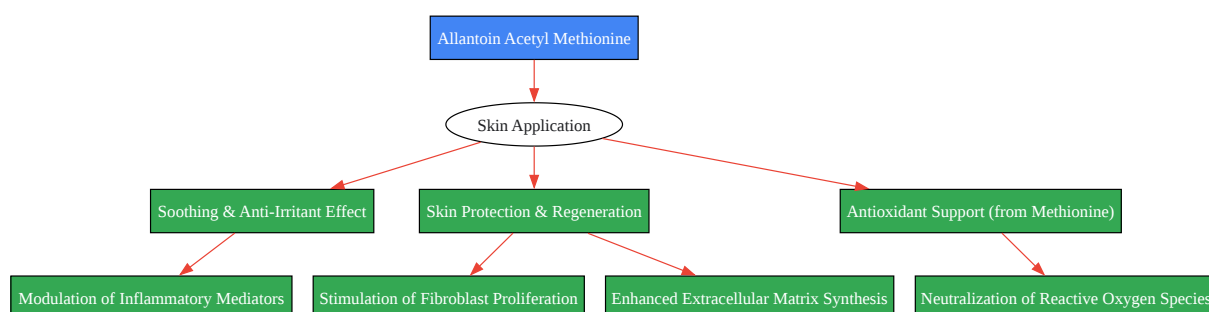
Methodology (Based on ICH Q1A(R2)):

- **Batch Selection:** At least three primary batches of **Allantoin Acetyl Methionine** powder should be used for formal stability studies.
- **Storage Conditions:** Samples are stored under long-term (e.g., 25°C ± 2°C / 60% RH ± 5% RH) and accelerated (e.g., 40°C ± 2°C / 75% RH ± 5% RH) conditions.
- **Testing Frequency:** Samples are tested at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term testing; 0, 3, 6 months for accelerated testing).
- **Analytical Tests:** Stability-indicating analytical methods are used to monitor appearance, assay, degradation products, and other critical quality attributes.

Potential Mechanism of Action and Biological Signaling

Allantoin Acetyl Methionine's biological activity is derived from its constituent parts. Allantoin is known for its skin-soothing, protecting, and cell-proliferating properties.^[3] Methionine is an essential amino acid crucial for protein synthesis and as a precursor for other sulfur-containing compounds with antioxidant properties. The complex likely delivers these benefits in a synergistic manner.

The soothing and anti-irritant effects of Allantoin can be attributed to its ability to modulate inflammatory pathways. Its regenerative effects are linked to the stimulation of fibroblast proliferation and extracellular matrix synthesis. Methionine contributes to cellular health and protection against oxidative stress.



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Proposed Biological Action Pathway.

Conclusion

This technical guide provides a foundational understanding of the physicochemical characteristics of **Allantoin Acetyl Methionine** powder. While comprehensive experimental data for the complex is an area for future research, the provided standardized protocols offer a clear pathway for its detailed characterization. The synergistic combination of Allantoin and Methionine suggests significant potential for this ingredient in advanced dermatological and cosmetic formulations, warranting further investigation into its properties and applications.

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